

# Valethamate bromide Cochrane review evidence base

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## Compound Focus: Valethamate Bromide

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## Efficacy and Safety Comparison of Antispasmodics

The following table summarizes key findings from a 2020 systematic review and meta-analysis that assessed the effectiveness and safety of various antispasmodics, including **valethamate bromide**, used for labor augmentation in India [1].

Antispasmodic Agent	Comparison & Effect on Cervical Dilatation Rate (CDR)	Comparison & Effect on Duration of First Stage of Labor	Key Safety Findings
Valethamate Bromide	Reference agent	--	Higher incidence of maternal transient tachycardia compared to some other agents [2] [1].
Camylofin	CDR significantly higher vs. valethamate (+0.6 cm/h, 95% CI 0.4 to 0.9; p<0.0001) [1]	No significant difference vs. valethamate [1]	Tachycardia least reported with camylofin (2.07%) vs. other antispasmodics [1].
Drotaverine	CDR not statistically different vs. camylofin	Duration not statistically different vs. camylofin	Maternal adverse effects were more frequently

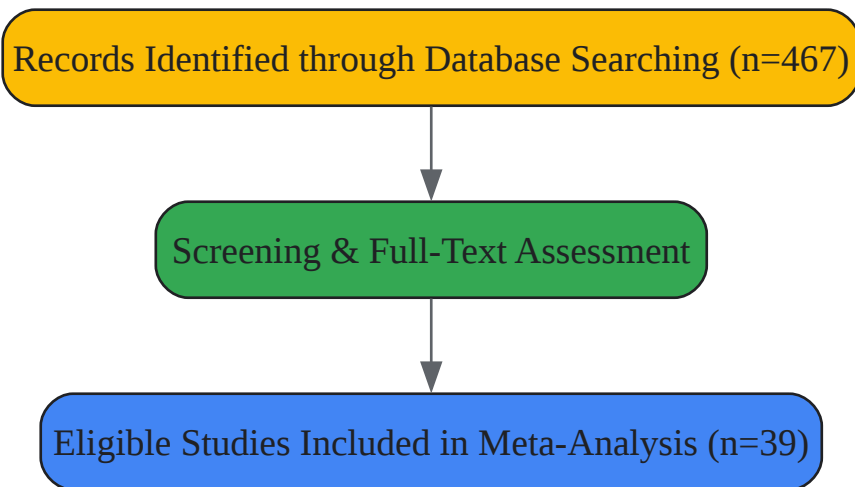
Antispasmodic Agent	Comparison & Effect on Cervical Dilatation Rate (CDR)	Comparison & Effect on Duration of First Stage of Labor	Key Safety Findings
	(indirect comparison) [1]	(indirect comparison) [1]	associated with valethamate than with drotaverine [2].
Hyoscine (20 mg)	CDR significantly lower vs. camylofin (-0.5 cm/h, 95% CI 0.1 to 0.8; p=0.02) [1]	Duration significantly longer vs. camylofin (+59.9 min, 95% CI 1.8 to 117.9; p=0.04) [1]	--

## Experimental Methodology Overview

For researchers, understanding the experimental design of the underlying studies is crucial. The 2020 meta-analysis included 39 randomized controlled trials (RCTs) and observational studies that met specific criteria [1].

- **Study Population:** Women with term pregnancies ( $\geq 37$  weeks) receiving an antispasmodic agent (or control) for labor augmentation. Studies involving women with obstetric or severe medical complications were excluded [1].
- **Interventions & Dosing:** The reviewed studies used intramuscular or intravenous routes. The typical maximum doses were:
  - **Valethamate Bromide:** 8 mg, up to 3 doses [1].
  - **Camylofin:** 50 mg, maximum 1 dose [1].
  - **Drotaverine Hydrochloride:** 40 mg, up to 3 doses [1].
- **Outcome Measures:** Primary effectiveness parameters were **cervical dilatation rate (CDR)** and **duration of the first stage of labor**. Safety was assessed via adverse events like maternal tachycardia, nausea, vomiting, and postpartum hemorrhage [1].
- **Statistical Analysis:** A random-effects model was used to estimate mean differences and 95% confidence intervals for continuous outcomes due to clinical heterogeneity among the studies [1].

The flowchart below illustrates the study selection process for this systematic review.



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## Key Implications for Research and Development

The comparative data suggests several considerations for future R&D:

- **Efficacy Profile:** While valethamate is effective, evidence indicates that **camylofin and drotaverine may offer comparable or superior efficacy** in accelerating labor [1].
- **Safety Profile:** The **higher incidence of maternal tachycardia** with **valethamate bromide** is a notable differentiator [2] [1]. New drug development could focus on antispasmodics with improved cardiac safety profiles.
- **Research Gaps:** The WHO identifies the use of antispasmodic agents as a key research priority [1]. More high-quality, multi-center RCTs directly comparing all major antispasmodics are needed to establish definitive clinical guidelines.

## Conclusion

In summary, while a dedicated Cochrane review for **valethamate bromide** is not located, current high-level evidence from a systematic review and meta-analysis allows for a direct comparison with alternatives. The data indicates that while **valethamate bromide** is effective, other agents like **camylofin and drotaverine show comparable or better efficacy with potentially fewer adverse effects**, particularly regarding tachycardia.

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## References

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